Application Note: High-Resolution ^{1}H and ^{13}C NMR Characterization of Butyl-α-D-glucopyranoside

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Compound of Interest

Compound Name:	*Butyl-a-D-glucopyranoside*
CAS No.:	*25320-93-8*
Cat. No.:	*B1591003*

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Target Audience: Analytical Chemists, Structural Biologists, and Drug Development Professionals Document Type: Advanced Protocol and Data Interpretation Guide

Scientific Context & Structural Significance

Alkyl glycosides, such as Butyl-α-D-glucopyranoside, serve as critical non-ionic surfactants, chiral building blocks, and intermediates in the synthesis of complex oligosaccharides and therapeutics[1]. In drug development, the precise stereochemical confirmation of the anomeric center (C-1) and the structural integrity of the aglycone (butyl chain) are non-negotiable quality control parameters. Nuclear Magnetic Resonance (NMR) spectroscopy provides the definitive, non-destructive analytical framework required to validate these molecular features[2].

This application note details the optimized methodology for the ^{1}H and ^{13}C NMR analysis of Butyl-α-D-glucopyranoside, moving beyond basic acquisition to explain the physicochemical causality behind each experimental parameter.

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Expertise & Experience: The Causality of Experimental Design

To generate a self-validating and highly reproducible NMR dataset, the experimental design must account for the unique hydrogen-bonding network and relaxation dynamics of carbohydrates.

- Solvent Selection (The D_2O Advantage): Butyl-α-D-glucopyranoside contains four highly polar, exchangeable hydroxyl (-OH) protons. If analyzed in aprotic solvents like DMSO-d_6, these protons appear as broad multiplets that severely overlap with the critical pyranose ring protons. By utilizing Deuterium Oxide (D_2O), we force rapid H/D exchange. This deliberately suppresses the hydroxyl signals, leaving a clean, interpretable spectral window between 3.2 and 4.0 ppm for the skeletal protons[2].

- Internal Referencing (TSP vs. TMS): Tetramethylsilane (TMS), the universal NMR reference, is immiscible in water. Therefore, 3-(Trimethylsilyl)propionic-2,2,3,3-d_4 acid sodium salt (TSP) is employed. TSP is highly water-soluble and provides a sharp, invariant singlet at 0.00 ppm, ensuring absolute chemical shift accuracy.

- Relaxation Delays (D1): Carbohydrate ring carbons often exhibit varying longitudinal relaxation times (T_1). To ensure that the ^{13}C spectrum is quantitatively representative (and to avoid signal attenuation of the anomeric carbon), a relaxation delay of 2.0 to 3.0 seconds is strictly enforced.

Trustworthiness: Self-Validating Protocol Workflow

The following step-by-step methodology ensures high signal-to-noise (S/N) ratios and optimal magnetic field homogeneity.

Phase 1: Sample Preparation

- Weighing: Accurately weigh 15.0 ± 0.5 mg of highly pure Butyl-α-D-glucopyranoside into a clean glass vial. Causality: This mass provides an optimal concentration (~85 mM) to achieve a high S/N ratio for ^{13}C acquisition within a reasonable timeframe (under 1 hour) without causing viscosity-induced line broadening.

- Solvation: Add 0.6 mL of D_2O containing 0.05% w/v TSP.

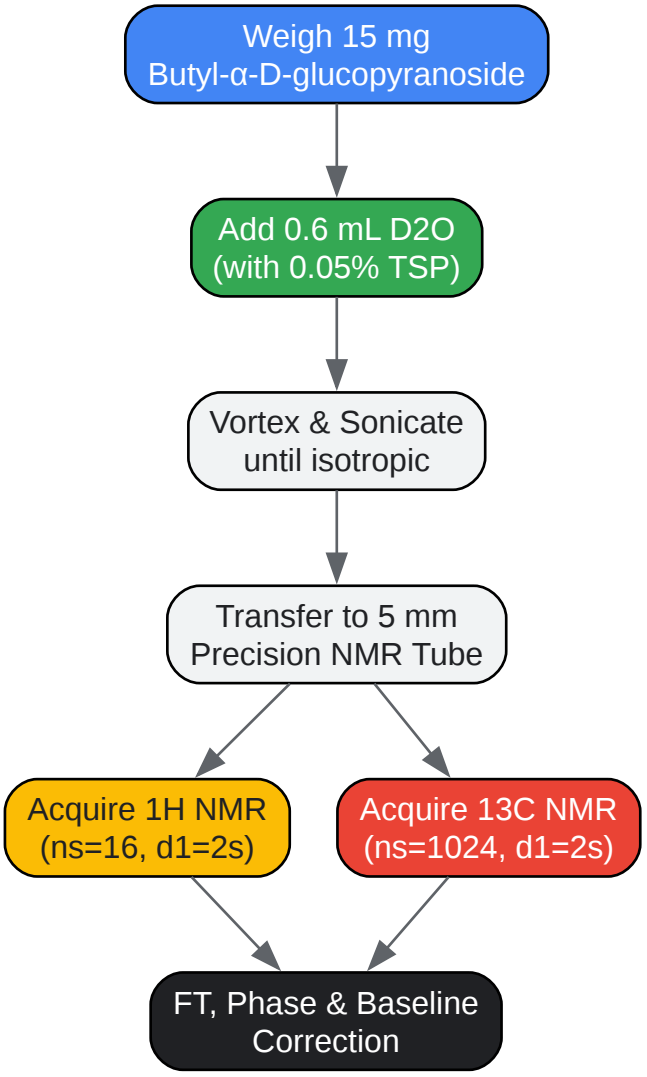
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- Homogenization: Vortex the vial for 30 seconds. If any micro-particulates remain, sonicate for 2 minutes at 25°C. The solution must be perfectly isotropic to prevent magnetic susceptibility artifacts.
- Transfer: Transfer the solution into a precision 5 mm NMR tube (e.g., Norell 502 or Wilmad 528) using a glass Pasteur pipette.

Phase 2: Instrument Setup & Acquisition

- Tuning & Matching: Insert the sample into a 400 MHz or 500 MHz NMR spectrometer. Perform automated or manual tuning and matching for both ^{1}H and ^{13}C channels to maximize probe efficiency.
- Locking & Shimming: Lock onto the deuterium signal of D_2O. Perform gradient shimming (e.g., TopShim) to achieve a symmetric line shape. The TSP signal full-width at half-maximum (FWHM) should be < 1.0 Hz.
- ^{1}H NMR Acquisition:
  - Scans (ns): 16
  - Spectral Width (sw): 12 ppm
  - Relaxation Delay (d1): 2.0 s
- ^{13}C NMR Acquisition (Proton-Decoupled):
  - Scans (ns): 1024
  - Spectral Width (sw): 250 ppm
  - Relaxation Delay (d1): 2.0 s

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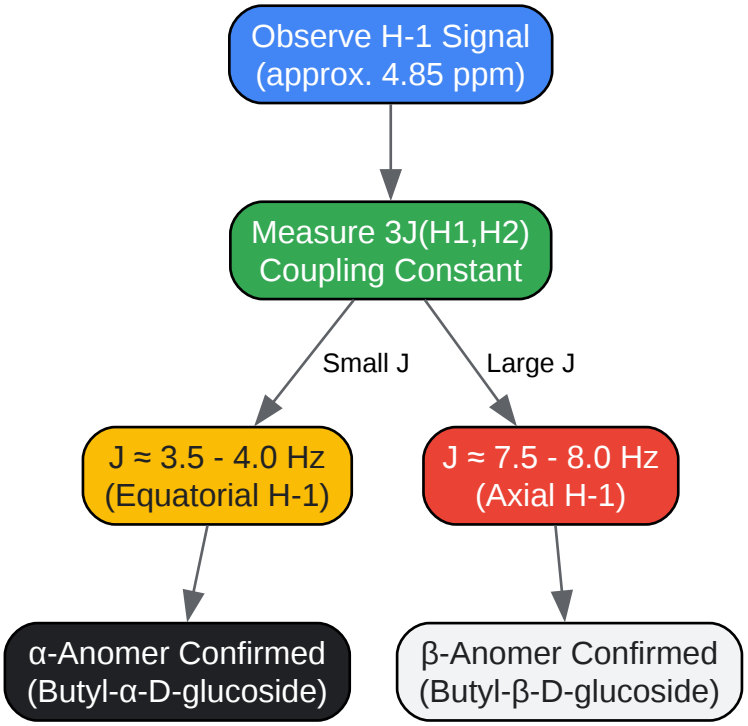
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Step-by-step NMR sample preparation and acquisition workflow for Butyl-α-D-glucopyranoside.

Data Presentation & Interpretation

The structural assignment relies heavily on the chemical shifts and scalar couplings (^3J). The α-anomeric configuration is definitively validated by the coupling constant of the H-1 proton. In the α-anomer, the dihedral angle between the equatorial H-1 and the axial H-2 results in a small ^3J coupling (~3.7 Hz). Conversely, a β-anomer would exhibit a large axial-axial coupling (~7.9 Hz)[1].

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Logical decision tree for assigning the α-anomeric configuration using $^{3}J(H1,H2)$ coupling.

Quantitative Data Summaries

The following tables summarize the representative ^{1}H and ^{13}C NMR assignments for un-acetylated Butyl-α-D-glucopyranoside in D_2O, synthesized and characterized in standard carbohydrate methodologies[1][2].

Table 1: ^{1}H NMR Assignments (D_2O, 400 MHz, referenced to TSP at 0.00 ppm)

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Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
H-1	4.85	d	3.7	1H	Anomeric proton (α-equatorial)
H-1'a	3.68	dt	9.5, 6.5	1H	Butyl O-CH_2 (diastereotopic)
H-5	3.65	m	-	1H	Pyranose ring proton
H-3	3.60	t	9.2	1H	Pyranose ring proton
H-6a	3.82	dd	12.0, 2.5	1H	Hydroxymethyl proton
H-6b	3.70	dd	12.0, 5.0	1H	Hydroxymethyl proton
H-2	3.52	dd	9.2, 3.7	1H	Pyranose ring proton
H-1'b	3.48	dt	9.5, 6.5	1H	Butyl O-CH_2 (diastereotopic)
H-4	3.38	t	9.2	1H	Pyranose ring proton
H-2'	1.58	m	-	2H	Butyl -CH_2-
H-3'	1.35	m	-	2H	Butyl -CH_2-
H-4'	0.88	t	7.4	3H	Butyl terminal -CH_3

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Note: The diastereotopic nature of the butyl H-1' protons arises due to their proximity to the chiral C-1 anomeric center, causing them to resonate at distinct chemical shifts.

Table 2: ^{13}C NMR Assignments (D_2O, 100 MHz, referenced to TSP at 0.00 ppm)

Position	Chemical Shift (δ, ppm)	Carbon Type	Assignment
C-1	98.5	CH	Anomeric carbon (α-configuration)
C-3	73.5	CH	Pyranose ring carbon
C-5	72.1	CH	Pyranose ring carbon
C-2	71.6	CH	Pyranose ring carbon
C-4	70.1	CH	Pyranose ring carbon
C-1'	68.6	CH_2	Butyl O-CH_2
C-6	61.2	CH_2	Hydroxymethyl carbon
C-2'	31.1	CH_2	Butyl aliphatic chain
C-3'	19.2	CH_2	Butyl aliphatic chain
C-4'	13.6	CH_3	Butyl terminal methyl

References

- Synthesis and antimicrobial evaluation of Some n-butyl α- and β-D-glucopyranoside derivatives ResearchGate[Link]
- SOME APPROACHES TO THE INNOVATIVE CHEMICAL USE OF SUCROSE AND RELATED MONOSACCHARIDES Radboud University Repository[Link]

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- 1. researchgate.net [researchgate.net]
- 2. repository.ubn.ru.nl [repository.ubn.ru.nl]
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